

Application Notes and Protocols for the Synthesis of 2-Methyl-3-thiosemicarbazide

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Compound of Interest

Compound Name: 2-Methyl-3-thiosemicarbazide

Cat. No.: B1274210

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Introduction

2-Methyl-3-thiosemicarbazide, also known as 1-methylhydrazinecarbothioamide, is a derivative of thiosemicarbazide, a class of compounds recognized for their wide range of biological activities and as versatile intermediates in the synthesis of various heterocyclic systems. These heterocyclic compounds are of significant interest in medicinal chemistry and drug development. The protocol outlined below is based on the reaction of methylhydrazine sulfate with a thiocyanate salt, which provides a reliable method for the laboratory-scale synthesis of this compound.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C ₂ H ₇ N ₃ S	[1]
Molecular Weight	105.17 g/mol	[1]
Appearance	White crystalline powder	
Melting Point	173-175 °C	
Purity	≥97%	
Expected Yield	80-85%	

Experimental Protocol

This protocol is adapted from the solvent-based method for the preparation of methylthiosemicarbazide.

Materials and Reagents:

- Methylhydrazine sulfate ($(\text{CH}_3\text{NHNH}_2)\cdot\text{H}_2\text{SO}_4$)
- Ammonium thiocyanate (NH_4SCN) or Potassium thiocyanate (KSCN)
- Sodium hydroxide (NaOH)
- Toluene
- Deionized water
- Ethanol (for recrystallization)
- Round-bottom flask with a reflux condenser and Dean-Stark trap
- Magnetic stirrer with heating mantle
- pH meter or pH paper
- Büchner funnel and filter paper
- Standard laboratory glassware

Safety Precautions:

- Methylhydrazine and its salts are toxic and should be handled with extreme care in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Toluene is flammable and toxic; ensure no open flames are nearby and work in a fume hood.

- Sodium hydroxide is corrosive. Handle with care.
- Refer to the GHS hazard statements for **2-Methyl-3-thiosemicarbazide**: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[1\]](#)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, add methylhydrazine sulfate and water (in a molar ratio of approximately 1:18 relative to the methylhydrazine sulfate).
- Neutralization: While stirring, slowly add a solution of sodium hydroxide to neutralize the methylhydrazine sulfate. Monitor the pH and adjust it to between 6 and 7.
- Addition of Thiocyanate: To the neutralized solution, add ammonium thiocyanate or potassium thiocyanate. The molar ratio of thiocyanate to methylhydrazine sulfate should be between 1.1:1 and 1.2:1.
- Azeotropic Dehydration: Add a volume of toluene equal to the volume of water used. Fit the flask with a Dean-Stark trap and a reflux condenser. Heat the mixture to reflux. Water will be removed as an azeotrope with toluene and collected in the Dean-Stark trap. Continue refluxing until no more water is collected. This step facilitates the formation of methyl hydrazine thiocyanate in situ.
- Isomerization Reaction: Once all the water has been removed, continue to heat the toluene solution under reflux for an additional 2-3 hours. During this time, the methyl hydrazine thiocyanate will isomerize to form **2-Methyl-3-thiosemicarbazide**.
- Work-up and Isolation: After the reflux period, allow the reaction mixture to cool. Remove the toluene under reduced pressure or by steam distillation. As the solvent is removed and the solution cools, the product will crystallize.
- Purification: Collect the crude product by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of cold water and then dry them. For further purification, recrystallize the product from ethanol.

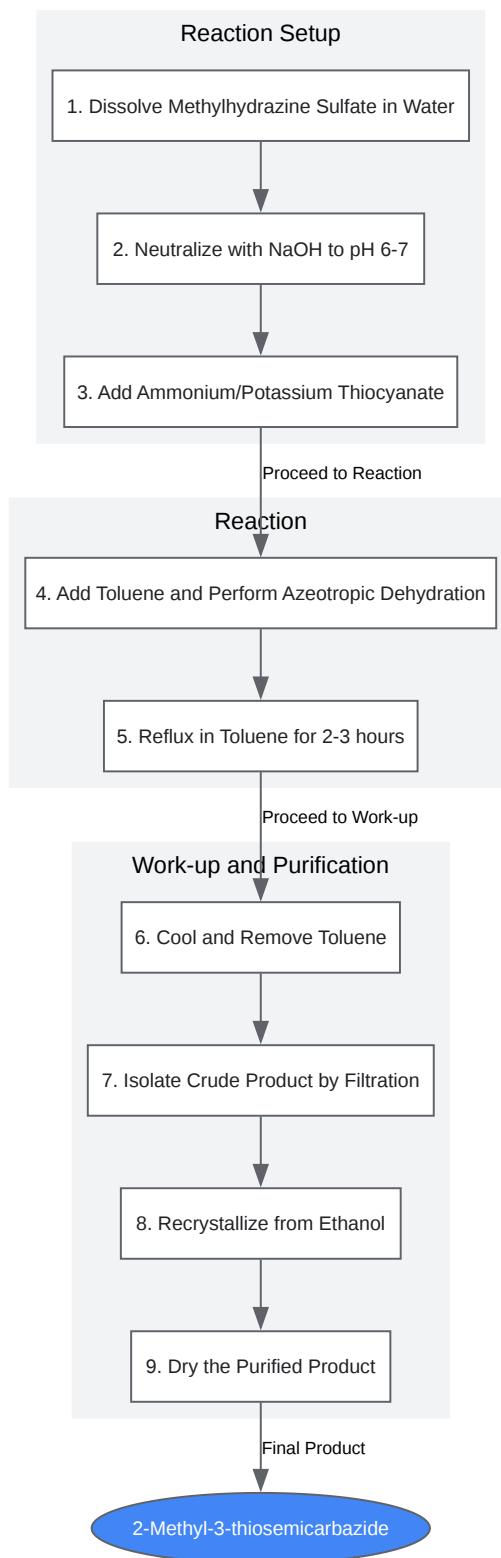
- Drying: Dry the purified crystals in a vacuum oven at a temperature below the melting point to obtain the final product as a white crystalline solid.

Characterization:

- Melting Point: The melting point of the purified product should be in the range of 173-175 °C.
- Infrared (IR) Spectroscopy: The IR spectrum (KBr pellet) is expected to show characteristic peaks for N-H stretching vibrations around 3400 cm^{-1} and 3170 cm^{-1} , and C=S stretching vibration.[1][2]
- ^1H NMR Spectroscopy (DMSO- d_6): The proton NMR spectrum is expected to show signals corresponding to the methyl protons (CH_3), the amine protons (NH_2), and the hydrazine NH proton.
- ^{13}C NMR Spectroscopy (DMSO- d_6): The carbon NMR spectrum should show a signal for the methyl carbon and a downfield signal for the thiocarbonyl carbon (C=S).

Workflow Diagram

Synthesis of 2-Methyl-3-thiosemicarbazide

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Caption: Experimental workflow for the synthesis of **2-Methyl-3-thiosemicarbazide**.

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References

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